

An In-depth Technical Guide to Dipotassium Malate (CAS 585-09-1)

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Compound of Interest

Compound Name: *Dipotassium malate*

Cat. No.: B1581219

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dipotassium malate, with the CAS number 585-09-1, is the potassium salt of malic acid. It is a white crystalline powder known for its high solubility in water.^{[1][2]} This compound plays a significant role in various industries, including food and beverage, where it functions as an acidity regulator and flavor enhancer, and in the pharmaceutical sector, where it is utilized as an excipient in drug formulations to improve stability and bioavailability.^[2] Biologically, the malate ion is a key intermediate in the citric acid cycle (Krebs cycle), a fundamental metabolic pathway for cellular energy production.

Physicochemical Properties

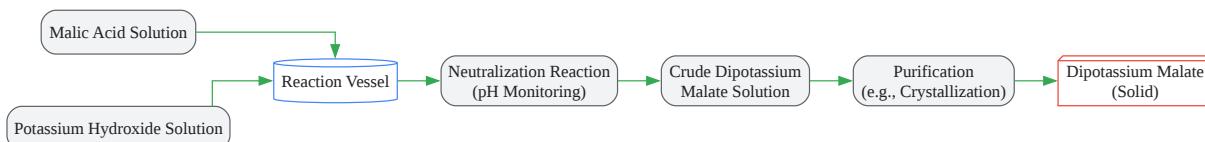
Dipotassium malate is a white, odorless, crystalline powder.^[2] It is highly soluble in water and also soluble in alcohol.^[2] The basic structure consists of a malate ion ionically bonded to two potassium ions.^[1]

Property	Value	Reference
CAS Number	585-09-1	[1]
Molecular Formula	C ₄ H ₄ K ₂ O ₅	[3]
Molecular Weight	210.27 g/mol	
Appearance	White crystalline powder	[2]
Solubility	Highly soluble in water; soluble in alcohol	[1][2]
Boiling Point	306.4°C at 760 mmHg	[2]
Flash Point	153.4°C	[2]

Synthesis

Dipotassium malate is typically synthesized through the neutralization of malic acid with a potassium base, such as potassium hydroxide or potassium carbonate.[2]

Logical Workflow for Synthesis



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*General synthesis workflow for **dipotassium malate**.*

Experimental Protocol: Synthesis of Dipotassium Malate

This protocol is a general guideline based on the neutralization reaction between malic acid and potassium hydroxide.

Materials:

- L-Malic acid
- Potassium hydroxide (KOH) pellets
- Deionized water
- pH meter
- Magnetic stirrer and stir bar
- Beaker
- Burette
- Crystallizing dish
- Vacuum filtration apparatus

Procedure:

- Prepare a malic acid solution: Accurately weigh a specific amount of L-malic acid and dissolve it in a known volume of deionized water in a beaker.
- Prepare a potassium hydroxide solution: Accurately weigh potassium hydroxide pellets and dissolve them in a known volume of deionized water to create a standardized solution.
- Neutralization: Place the beaker containing the malic acid solution on a magnetic stirrer and begin stirring. Slowly add the potassium hydroxide solution from a burette while continuously monitoring the pH of the mixture with a calibrated pH meter.
- Endpoint: Continue adding the potassium hydroxide solution until the pH of the solution reaches a stable value between 7.0 and 9.5, indicating the complete neutralization of both carboxylic acid groups of the malic acid.^[4]
- Concentration and Crystallization: Transfer the resulting **dipotassium malate** solution to a crystallizing dish. The solution can be concentrated by gentle heating to facilitate

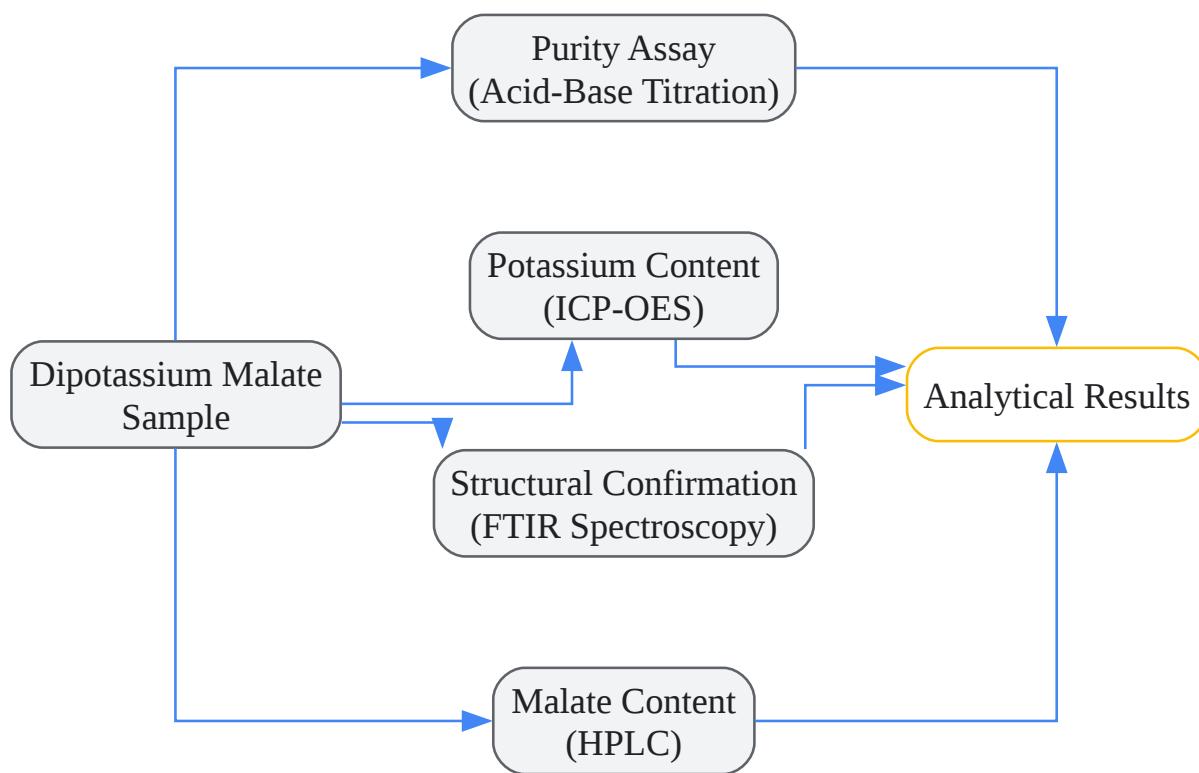
crystallization upon cooling.^[4]

- Isolation and Drying: Collect the precipitated crystals by vacuum filtration. Wash the crystals with a small amount of cold deionized water to remove any impurities. Dry the crystals in a desiccator or a vacuum oven at a low temperature to obtain pure **dipotassium malate**.

Analytical Methods

A variety of analytical techniques can be employed to characterize and determine the purity of **dipotassium malate**.

Experimental Workflow for Analysis



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*Workflow for the analysis of **dipotassium malate**.*

Experimental Protocol: Purity Assay by Acid-Base Titration

This method determines the purity of **dipotassium malate** by titrating it with a standardized acid.

Materials:

- **Dipotassium malate** sample
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- Deionized water
- Phenolphthalein indicator
- Burette
- Erlenmeyer flask
- Analytical balance

Procedure:

- Sample Preparation: Accurately weigh a known amount of the **dipotassium malate** sample and dissolve it in a known volume of deionized water in an Erlenmeyer flask.
- Titration Setup: Add 2-3 drops of phenolphthalein indicator to the **dipotassium malate** solution. The solution should turn pink.
- Titration: Fill a burette with the standardized HCl solution. Slowly add the HCl solution to the Erlenmeyer flask while continuously swirling the flask.
- Endpoint: The endpoint is reached when the pink color of the solution just disappears. Record the volume of HCl solution used.
- Calculation: Calculate the purity of the **dipotassium malate** based on the stoichiometry of the reaction between **dipotassium malate** and HCl.

Experimental Protocol: Determination of Potassium Content by ICP-OES

Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) is a sensitive method for determining the potassium content.

Materials:

- **Dipotassium malate** sample
- Nitric acid (HNO_3), trace metal grade
- Deionized water
- ICP-OES instrument
- Volumetric flasks

Procedure:

- Sample Digestion: Accurately weigh a small amount of the **dipotassium malate** sample and transfer it to a volumetric flask. Add a small volume of nitric acid and deionized water to dissolve the sample. This step should be performed in a fume hood.
- Sample Dilution: Dilute the digested sample to a known volume with deionized water to bring the potassium concentration within the linear range of the ICP-OES instrument.
- Instrument Calibration: Prepare a series of potassium standard solutions of known concentrations. Use these standards to calibrate the ICP-OES instrument.
- Sample Analysis: Aspirate the diluted sample into the plasma of the ICP-OES and measure the emission intensity at the characteristic wavelength for potassium (e.g., 766.490 nm).
- Calculation: Determine the potassium concentration in the sample by comparing its emission intensity to the calibration curve. Calculate the percentage of potassium in the original **dipotassium malate** sample.

FTIR Spectroscopy

Fourier-Transform Infrared (FTIR) spectroscopy can be used to confirm the presence of the carboxylate functional groups in **dipotassium malate**. The spectrum is expected to show strong absorption bands corresponding to the asymmetric and symmetric stretching vibrations of the carboxylate anion (COO^-).

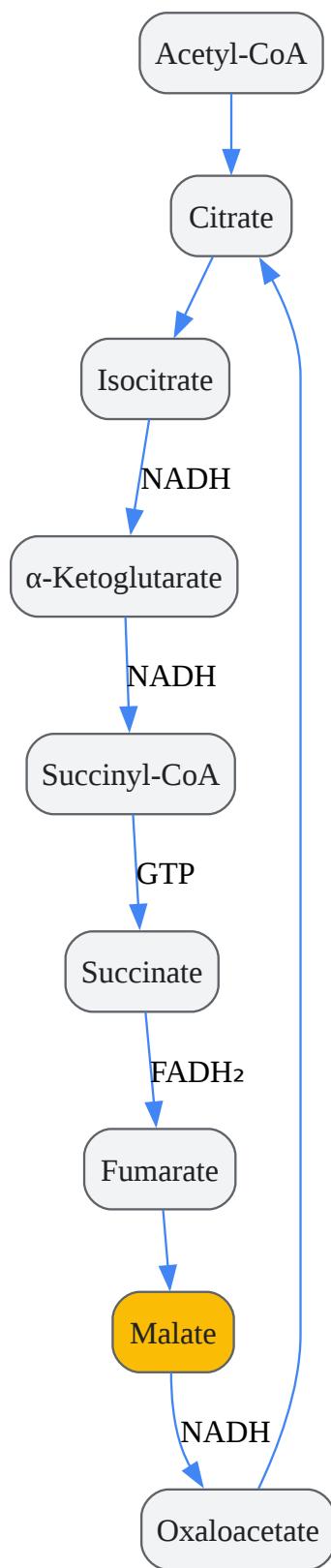
Wavenumber (cm^{-1})	Assignment
~1560-1610	Asymmetric stretching of COO^-
~1360-1420	Symmetric stretching of COO^-

Biological Role

Malate, the conjugate base of malic acid, is a central molecule in cellular metabolism, most notably as an intermediate in the citric acid cycle (Krebs cycle).

Citric Acid Cycle (Krebs Cycle)

The citric acid cycle is a series of chemical reactions used by all aerobic organisms to release stored energy through the oxidation of acetyl-CoA derived from carbohydrates, fats, and proteins.

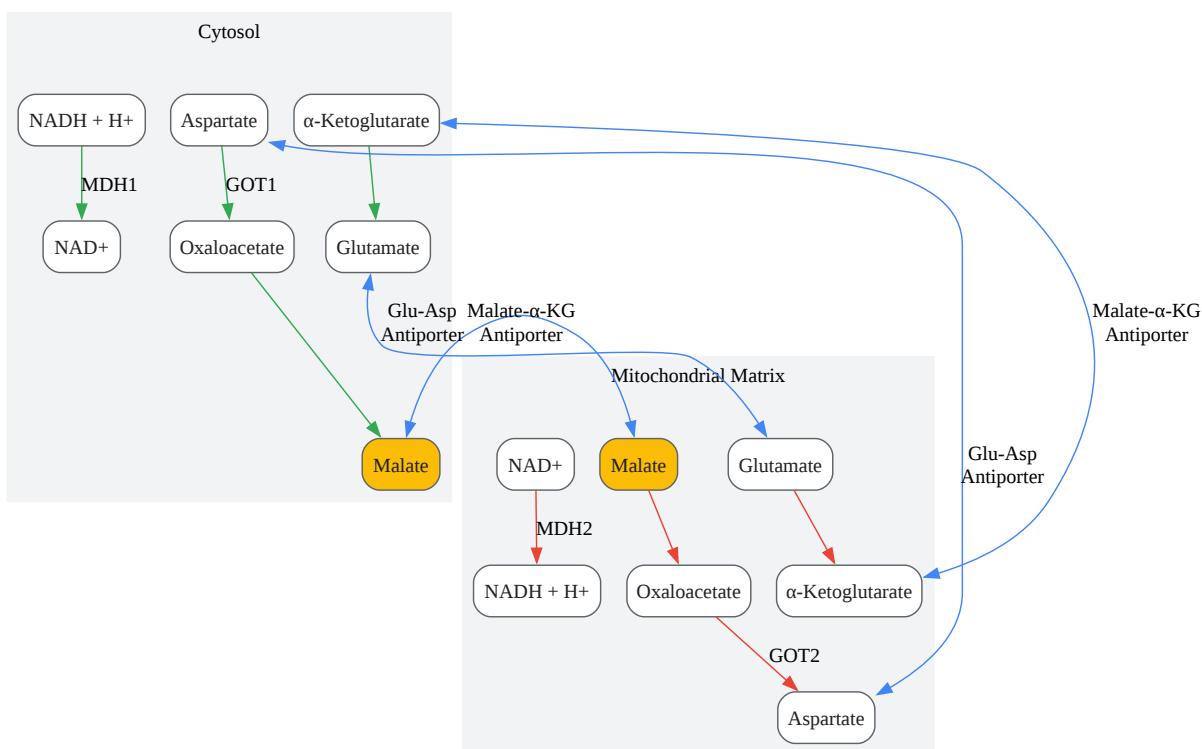


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The role of malate in the Citric Acid Cycle.

Malate-Aspartate Shuttle

The malate-aspartate shuttle is a crucial system for translocating electrons produced during glycolysis in the cytosol into the mitochondria for oxidative phosphorylation. This is necessary because the inner mitochondrial membrane is impermeable to NADH.



[Click to download full resolution via product page](#)*The Malate-Aspartate Shuttle mechanism.*

Applications

- Food and Beverage Industry: **Dipotassium malate** is widely used as a food additive (E351ii) to regulate acidity, enhance flavor, and act as a buffering agent in products such as soft drinks, juices, and canned goods.[3]
- Pharmaceutical Industry: It serves as an excipient in oral solid dosage forms, contributing to the stability and bioavailability of active pharmaceutical ingredients.[2]
- Dietary Supplements: **Dipotassium malate** is used in sports drinks and dietary supplements as a source of potassium and to potentially support energy metabolism.

Safety and Handling

Dipotassium malate is generally recognized as safe (GRAS) for its intended use in food. However, as with any chemical, appropriate safety precautions should be taken. It is recommended to handle **dipotassium malate** in a well-ventilated area and to wear personal protective equipment such as gloves and safety glasses to avoid contact with skin and eyes.[1] In case of accidental ingestion, medical advice should be sought.[1]

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